

Physicochemical Properties of Hex-5-en-3-ol: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **hex-5-en-3-ol** (CAS No: 688-99-3). The information is curated for professionals in research and development, offering detailed data, experimental methodologies, and a workflow for property determination.

Core Physicochemical Data

Hex-5-en-3-ol is a secondary alcohol with an unsaturated hydrocarbon chain. Its key physicochemical properties are summarized in the table below for easy reference and comparison.



Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
IUPAC Name	hex-5-en-3-ol	[1]
Boiling Point	132.1 °C at 760 mmHg	
Melting Point	Data not readily available	•
Density	0.83 g/cm ³	•
Flash Point	44.8 °C	•
Solubility	Limited solubility in water; soluble in organic solvents such as ethanol, acetone, and chloroform.[2] Quantitative data is not readily available.	

Spectral Data

Detailed spectral information is crucial for the identification and characterization of **hex-5-en-3-ol**.

¹H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (¹H NMR) data provides insight into the hydrogen environments within the molecule.

• Source: Varian A-60[3]

• Solvent: Not specified in the available data.

Note: Specific chemical shifts (δ) and coupling constants (J) are available through spectral databases such as SpectraBase.

¹³C NMR Spectroscopy



Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) spectroscopy identifies the different carbon environments in the molecule.

• Source of Sample: Aldrich Chemical Company, Inc., Milwaukee, Wisconsin[3]

Note: Detailed chemical shift information can be accessed through the SpectraBase library.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in **hex-5-en-3-ol**.

- Technique: CAPILLARY CELL: NEAT[3]
- Source of Sample: Aldrich Chemical Company, Inc., Milwaukee, Wisconsin[3]
- Key Peaks:
 - A broad peak characteristic of an O-H stretch (alcohol group) is expected around 3300-3500 cm⁻¹.
 - Peaks corresponding to C-H stretches from the alkyl and alkenyl groups are expected around 2850-3000 cm⁻¹ and 3000-3100 cm⁻¹ respectively.
 - A C=C stretch from the alkene group is expected around 1640-1680 cm⁻¹.
 - A C-O stretch is expected in the region of 1050-1250 cm⁻¹.

Note: The NIST/EPA Gas-Phase Infrared Database provides a viewable spectrum.[4]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physicochemical properties of **hex-5-en-3-ol**.

Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of **hex-5-en-3-ol** equals the atmospheric pressure.



Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- · Small test tube
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- A small amount of **hex-5-en-3-ol** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube or oil bath, ensuring the heattransfer liquid is above the level of the sample.
- The apparatus is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous and rapid stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density



Objective: To determine the mass per unit volume of hex-5-en-3-ol.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath with temperature control

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on the analytical balance (m₁).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The mass of the pycnometer filled with water is then measured (m₂). The volume of the pycnometer can be calculated using the density of water at that temperature.
- The pycnometer is dried again and filled with hex-5-en-3-ol.
- The pycnometer is brought to the same temperature in the water bath as in step 2.
- The mass of the pycnometer filled with hex-5-en-3-ol is measured (m₃).
- The density (ρ) of hex-5-en-3-ol is calculated using the formula: ρ = (m₃ m₁) / ((m₂ m₁) / ρ water) where ρ water is the density of water at the experimental temperature.

Determination of Solubility (Qualitative)

Objective: To qualitatively assess the solubility of **hex-5-en-3-ol** in water and common organic solvents.

Apparatus:

- Test tubes
- Pipettes or droppers



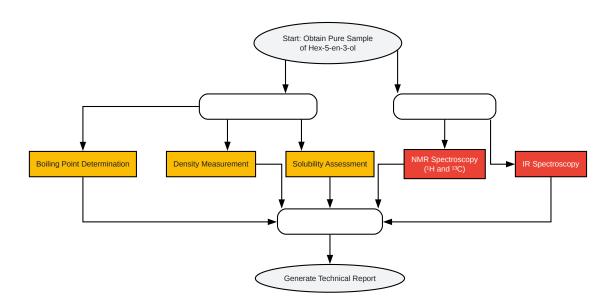
Vortex mixer (optional)

Procedure:

- Approximately 1 mL of the solvent (e.g., water, ethanol, acetone, chloroform) is placed in a clean, dry test tube.
- A few drops of **hex-5-en-3-ol** are added to the solvent.
- The test tube is shaken vigorously or vortexed for a set period.
- The mixture is observed for the formation of a single, clear phase (miscible/soluble) or the presence of two distinct layers or cloudiness (immiscible/insoluble).
- The process is repeated with increasing amounts of hex-5-en-3-ol to estimate the degree of solubility.

Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive determination of the physicochemical properties of a liquid compound like **hex-5-en-3-ol**.





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Caption: Workflow for Physicochemical Property Determination.

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